

Eupalinolide H: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Eupalinolide H*

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An In-depth Review of the Chemical Structure, Properties, and Biological Activities of a Promising Sesquiterpene Lactone

For Researchers, Scientists, and Drug Development Professionals

Abstract

Eupalinolide H, a sesquiterpene lactone isolated from the medicinal plant *Eupatorium lindleyanum* DC., has emerged as a compound of interest for its potential anti-inflammatory properties. This technical guide provides a comprehensive overview of the currently available scientific data on **Eupalinolide H**, including its chemical and physical properties, and its known biological activities. This document is intended to serve as a foundational resource for researchers in natural product chemistry, pharmacology, and drug discovery.

Chemical and Physical Properties

Eupalinolide H is classified as a sesquiterpenoid, a diverse class of natural products built from three isoprene units. While detailed experimental data on its physicochemical properties are limited in publicly accessible literature, the following information has been compiled from vendor specifications and related publications.

Table 1: Physicochemical Properties of **Eupalinolide H**

Property	Value	Source
Molecular Formula	C ₂₂ H ₂₈ O ₈	[1]
Molecular Weight	420.45 g/mol	[1]
CAS Number	1402067-83-7	[1]
Appearance	Powder	[1]
Source	Eupatorium lindleyanum DC.	[1]
Purity	≥98% (as commercially available)	[1]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[1]
Storage	Store at 2-8°C for up to 24 months. For stock solutions, store as aliquots at -20°C for up to two weeks.	[1]

Chemical Structure

As of the latest available data, a definitive, publicly accessible 2D chemical structure diagram and detailed stereochemistry for **Eupalinolide H** are not available in the reviewed literature. Structural elucidation of sesquiterpene lactones typically involves a combination of spectroscopic techniques, including 1D and 2D Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry.

Spectroscopic Data

Detailed ¹H and ¹³C NMR spectroscopic data for **Eupalinolide H** are not readily available in the public domain. The structural characterization of related compounds, such as Eupalinolide J and K, has been described, suggesting that **Eupalinolide H** likely shares a similar core structure.

Biological Activity: Anti-inflammatory Properties

Eupalinolide H has been identified as a potential natural anti-inflammatory agent.^[1] The primary evidence for this activity comes from in vitro studies assessing its impact on inflammatory cytokine production.

Inhibition of Pro-inflammatory Cytokines

Eupalinolide H has demonstrated significant inhibitory effects on the production of Interleukin-6 (IL-6) and Tumor Necrosis Factor-alpha (TNF- α) in lipopolysaccharide (LPS)-stimulated RAW 264.7 macrophage cells.

Table 2: In Vitro Anti-inflammatory Activity of **Eupalinolide H**

Cell Line	Stimulant	Measured Cytokines	Effect of Eupalinolide H (Concentrations)	Source
RAW 264.7	LPS	IL-6, TNF- α	Significant inhibition at 2.5, 10, and 40 μ M	MedChemExpress (Note: Data not independently confirmed by the vendor)

Experimental Protocols

General Protocol for In Vitro Anti-inflammatory Assay (Inhibition of IL-6 and TNF- α)

The following is a generalized protocol based on standard methods for assessing the anti-inflammatory activity of compounds in LPS-stimulated RAW 264.7 macrophages. The specific parameters for the **Eupalinolide H** experiment may vary.

Cell Culture and Treatment:

- **Cell Seeding:** RAW 264.7 macrophage cells are seeded in 96-well plates at a specific density (e.g., 5×10^4 cells/well) and allowed to adhere overnight.
- **Compound Pre-treatment:** The culture medium is replaced with fresh medium containing various concentrations of **Eupalinolide H**. The cells are incubated for a defined period (e.g., 1-2 hours).
- **Stimulation:** Lipopolysaccharide (LPS) is added to the wells (excluding the negative control) at a final concentration (e.g., 1 $\mu\text{g/mL}$) to induce an inflammatory response.
- **Incubation:** The cells are incubated for an extended period (e.g., 24 hours) to allow for cytokine production.

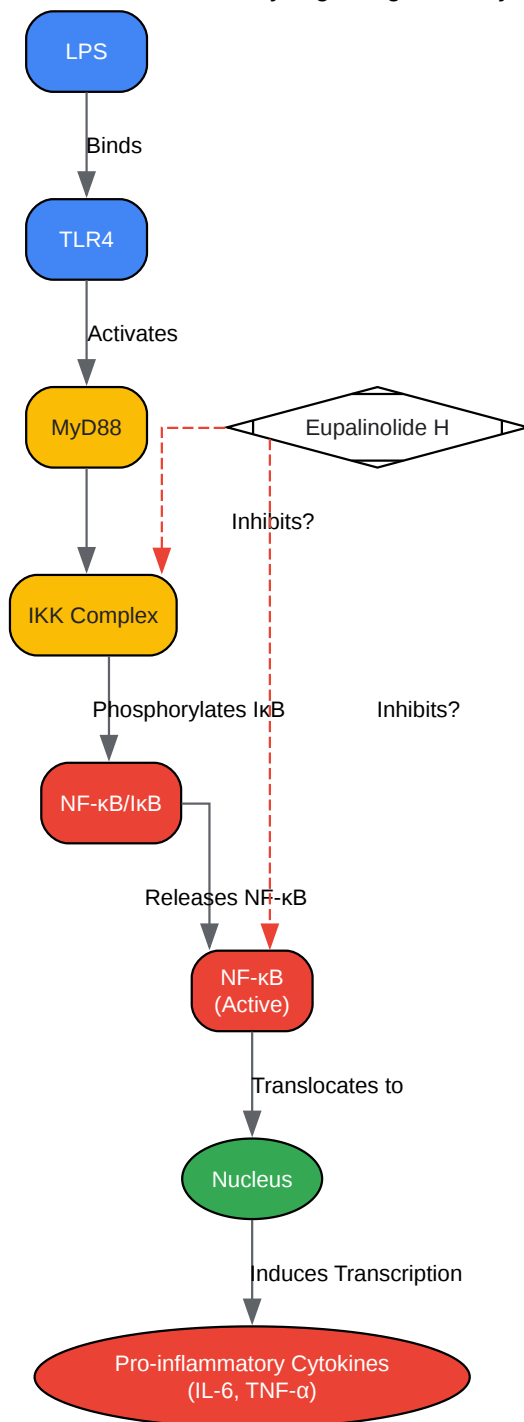
Cytokine Measurement (ELISA):

- **Supernatant Collection:** After incubation, the cell culture supernatant is collected from each well.
- **ELISA:** The concentrations of IL-6 and TNF- α in the supernatant are quantified using commercially available Enzyme-Linked Immunosorbent Assay (ELISA) kits, following the manufacturer's instructions.
- **Data Analysis:** The absorbance is read using a microplate reader, and the cytokine concentrations are calculated based on a standard curve. The inhibitory effect of **Eupalinolide H** is determined by comparing the cytokine levels in the treated wells to the LPS-stimulated control wells.

Signaling Pathway

The inhibition of IL-6 and TNF- α production by **Eupalinolide H** in LPS-stimulated macrophages suggests its likely involvement in modulating key inflammatory signaling pathways, such as the Nuclear Factor-kappa B (NF- κ B) and Mitogen-Activated Protein Kinase (MAPK) pathways.

General Inflammatory Signaling Pathway

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Caption: Potential mechanism of **Eupalinolide H** in inhibiting inflammatory pathways.

Conclusion and Future Directions

Eupalinolide H, a sesquiterpene lactone from *Eupatorium lindleyanum*, shows promise as a natural anti-inflammatory agent. The available data indicates its ability to inhibit the production of key pro-inflammatory cytokines. However, to fully realize its therapeutic potential, further research is imperative. Future studies should focus on:

- **Complete Structural Elucidation:** Detailed NMR and X-ray crystallography studies are needed to confirm the precise chemical structure and stereochemistry of **Eupalinolide H**.
- **In-depth Biological Evaluation:** Comprehensive in vitro and in vivo studies are required to elucidate the mechanism of action, identify specific molecular targets, and assess its efficacy and safety profile in relevant disease models.
- **Synthesis and Analogue Development:** The development of a synthetic route to **Eupalinolide H** would enable the production of larger quantities for research and facilitate the generation of analogues with improved potency and pharmacokinetic properties.

This technical guide provides a summary of the current knowledge on **Eupalinolide H**. It is anticipated that ongoing research will continue to unravel the therapeutic potential of this interesting natural product.

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References

- 1. scielo.br [scielo.br]
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